

Dihydromyrcenol CAS number and molecular formula.

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Compound of Interest

Compound Name: Dihydromyrcenol

Cat. No.: B102105

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An In-depth Technical Guide to **Dihydromyrcenol**

Abstract

Dihydromyrcenol (CAS No. 18479-58-8) is a synthetic acyclic terpenoid alcohol that is a cornerstone molecule in the modern fragrance industry.[1] Characterized by its powerful and fresh citrus-lime and floral-lavender aroma, it is extensively utilized in a wide array of consumer products, from fine fragrances to household detergents.[1][2][3] This technical guide provides a comprehensive overview of **dihydromyrcenol**, including its chemical identity, physicochemical properties, synthesis methodologies, key applications, and safety and handling protocols, intended for researchers, chemists, and professionals in the fragrance and chemical industries.

Chemical Identification

Dihydromyrcenol, chemically known as 2,6-Dimethyloct-7-en-2-ol, is a monoterpenoid alcohol.[2][4] Its stable chemical nature and consistent quality, owing to its synthetic origin, make it a reliable component in complex formulations.[1]

Identifier	Value
Chemical Name	2,6-Dimethyloct-7-en-2-ol[4][5][6]
CAS Number	18479-58-8[2][4][7][8][9]
Molecular Formula	C ₁₀ H ₂₀ O[4][5][7][9]
Molecular Weight	156.27 g/mol [2][4][7][8]
EC Number	242-362-4[8]
Linear Formula	H ₂ C=CHCH(CH ₃)(CH ₂) ₃ C(CH ₃) ₂ OH[8]
Synonyms	Dimyrcetol, 2,6-Dimethyl-7-octen-2-ol, Myrcetol, Lymolene[7][10]
InChI Key	XSNQECSCDATQEL-UHFFFAOYSA-N
SMILES	CC(CCCC(C)(C)O)C=C[9]

Physicochemical Properties

Dihydromyrcenol is a colorless, transparent liquid with notable stability.[1][10] Its olfactory profile is described as a powerful, fresh, citrusy (lime-like), and floral (lavender-like) scent.[2][3]

Property	Value
Appearance	Clear, colorless to pale yellow liquid[6][10][11]
Odor	Fresh, floral, lavender-like, with citrus and lime notes[2][3][9]
Boiling Point	194-197 °C (at 760 mmHg); 84 °C (at 10 mmHg)
Density	0.837 g/mL at 20 °C
Refractive Index (n _{20/D})	1.443[8]
Flash Point	76 °C (168.8 °F) - closed cup[12]
Solubility	Soluble in alcohols and oils; insoluble in water[10]
Vapor Pressure	0.1136 hPa at 20°C (est.)[9]
Biodegradability	Readily biodegradable (72%)[6]

Synthesis and Experimental Protocols

Dihydromyrcenol is produced synthetically. Common methods involve the hydration of dihydromyrcene or multi-step processes starting from α -pinene.

Experimental Protocol: Synthesis from Dihydromyrcene via Formylation

This process involves the reaction of dihydromyrcene with formic acid in the presence of an acid catalyst to form dihydromyrcenyl formate, which is then hydrolyzed.

Methodology:

- A mixture of 150 g of formic acid and 7.5 g of sulfuric acid is prepared and cooled to 15°C. [13]
- 220 g of dihydromyrcene (94% purity) is slowly added to the mixture over a 15-minute period, with constant stirring and cooling to maintain the temperature between 15-20°C.[13]

- The mixture is stirred at approximately 20°C for about 5 hours, monitoring for the formation of cyclic by-products via gas-liquid chromatography (GLC).[\[13\]](#)
- The reaction mixture is then poured into 500 cc of cold water and stirred for 15 minutes.[\[13\]](#) The layers are separated, and the aqueous layer is extracted with petroleum ether.[\[13\]](#)
- The combined organic material is washed with water.[\[13\]](#)
- The resulting dihydromyrcenyl formate is hydrolyzed by refluxing with a mixture of 100 g methanol, 45 g of 50% sodium hydroxide, and 32 g of water for two hours, maintaining a pH of about 10.[\[13\]](#)
- After hydrolysis, the mixture is cooled, and 100 cc of water is added. Methanol is recovered by distillation.[\[13\]](#)
- The crude **dihydromyrcenol** is then purified by fractional distillation.[\[13\]](#)

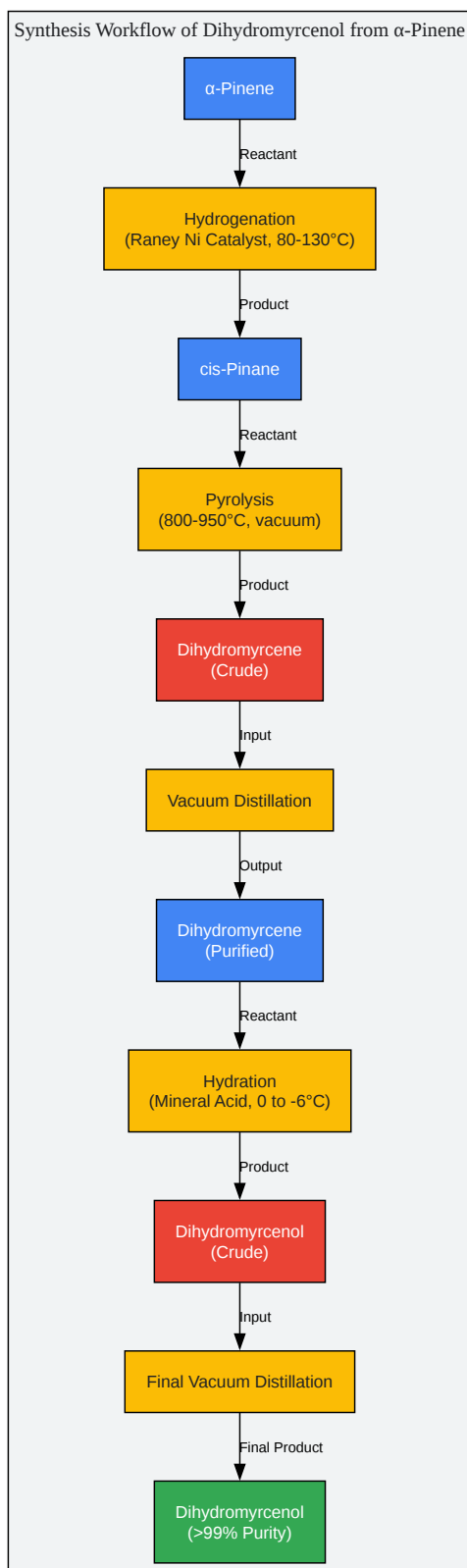
Experimental Protocol: Synthesis from α -Pinene

This multi-step process involves the hydrogenation of α -pinene to cis-pinane, followed by pyrolysis to dihydromyrcene, and subsequent hydration.

Methodology:

- Hydrogenation: α -Pinene is hydrogenated in the presence of a Raney Nickel catalyst at a pressure of 5.0 - 25 kgs/cm² and a temperature of 80-130°C to produce cis-pinane.[\[14\]](#)
- Pyrolysis: The resulting cis-pinane is subjected to pyrolysis under vacuum at a temperature range of 800-950°C to yield dihydromyrcene.[\[14\]](#)
- Distillation: The crude dihydromyrcene is purified via vacuum distillation in a tall column at 600-700 mm/Hg and a temperature of 105-117°C.[\[14\]](#)
- Hydration: The purified dihydromyrcene is reacted with water in the presence of a concentrated mineral acid (e.g., sulfuric acid) and a catalyst at a temperature of 0 to -6°C to form **dihydromyrcenol**.[\[14\]](#)

- Purification: The final product is purified by vacuum distillation to achieve a purity of up to 99.6%.^[14]



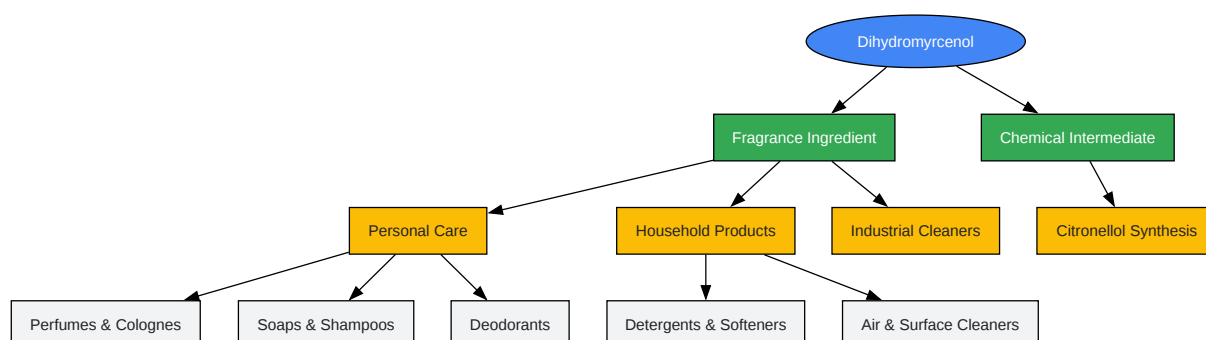
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Caption: Synthesis workflow of **Dihydromyrcenol** from α -Pinene.

Applications

Dihydromyrcenol is a versatile ingredient valued for its stability, cost-effectiveness, and fresh scent profile.[2][15] Its primary application is as a fragrance component across various industries.

- **Personal Care Products:** It is a key ingredient in perfumes, colognes (especially masculine fougères), deodorants, soaps, shampoos, lotions, and creams.[2][15] In Davidoff's Cool Water (1988), it was famously used at a concentration of around 20%.[2]
- **Household Products:** Its refreshing aroma and stability make it ideal for laundry detergents, fabric softeners, all-purpose cleaners, and air fresheners.[1][2][15]
- **Industrial Applications:** It is used in industrial-grade cleaners and sanitizers to mask harsh chemical odors.[15]
- **Chemical Synthesis:** **Dihydromyrcenol** also serves as a raw material for the synthesis of other fragrance chemicals, such as Citronellol.[10]



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Caption: Applications of **Dihydromyrcenol**.

Safety and Handling

Dihydromyrcenol is classified as a combustible liquid that causes skin and serious eye irritation.[16][17] Proper safety precautions are necessary during handling and storage.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	None	Warning	H227: Combustible liquid[16]
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation[16][17]
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation[16][17]
Aquatic Hazard	None	-	H412: Harmful to aquatic life with long lasting effects[16]

Handling and Storage:

- Handling: Wash hands thoroughly after handling.[12][16] Use in a well-ventilated area.[12] Avoid contact with eyes, skin, and clothing.[12] Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[12][16]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong acids and oxidizing agents.[12][18] Keep container tightly closed when not in use.[12] Keep away from heat, sparks, and open flames.[12][16]

First Aid Measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[12][16]

- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[12][16]
- Ingestion: If conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[12]
- Inhalation: Move person to fresh air. If breathing is difficult, give oxygen. Seek medical aid. [12]

Conclusion

Dihydromyrcenol is an indispensable synthetic aroma chemical that has significantly influenced modern perfumery by delivering a signature fresh and clean scent profile. Its versatility, stability, and cost-effectiveness ensure its continued prominence in a vast range of consumer and industrial products. A thorough understanding of its chemical properties, synthesis routes, and safety protocols is essential for its effective and safe utilization in research and product development.

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